

Replicating Published Findings with PSB-1114 Tetrasodium: A Comparative Guide

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Compound of Interest

Compound Name: PSB-1114 tetrasodium

Cat. No.: B15568947

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For researchers, scientists, and drug development professionals investigating the P2Y2 purinergic receptor, **PSB-1114 tetrasodium** offers a potent and selective tool. This guide provides a comparative analysis of PSB-1114 with other common P2Y2 receptor agonists, details experimental protocols for its use, and visualizes the key signaling pathways and workflows involved in its application. This information is intended to aid in the replication of published findings and the design of new experiments targeting the P2Y2 receptor.

PSB-1114 is a potent and selective P2Y2 receptor agonist with an EC50 of 0.134 μM .^[1] It demonstrates over 60-fold selectivity against the P2Y4 and P2Y6 receptors, making it a valuable tool for specifically probing P2Y2 receptor function.^{[1][2]}

Performance Comparison of P2Y2 Receptor Agonists

The selection of an appropriate agonist is critical for the successful replication of experimental findings. The following table summarizes the potency of PSB-1114 and other commonly used P2Y2 receptor agonists.

Agonist	Receptor Target	EC50 (μM)	Notes
PSB-1114	P2Y2	0.134	High potency and >60-fold selectivity vs. P2Y4 and P2Y6 receptors. [1] [2]
ATP	P2Y2 (and others)	0.085 - 1.5	Endogenous agonist, also activates other P2Y and P2X subtypes.
UTP	P2Y2, P2Y4	0.049 - 1.021	Endogenous agonist, also activates the P2Y4 receptor.
MRS2768	P2Y2	1.89	Selective agonist that does not interact with P2Y4 or P2Y6 receptors.
Diquafosol (INS365)	P2Y2	Not specified	Selective P2Y2 agonist, also shows affinity for the P2Y4 receptor. Used clinically for dry eye disease.

Experimental Protocols

To assist researchers in replicating and building upon published findings, a detailed methodology for a common experiment—the calcium mobilization assay—is provided below. This assay is a standard method for quantifying the activation of Gq-coupled receptors like P2Y2.

Calcium Mobilization Assay for P2Y2 Receptor Activation

Objective: To measure the intracellular calcium concentration increase in response to P2Y2 receptor stimulation by an agonist like PSB-1114.

Materials:

- HEK293T cells (or other suitable cell line) expressing the human P2Y2 receptor.
- Dulbecco's Modified Eagle Medium (DMEM) with 10% Fetal Bovine Serum (FBS).
- Fluo-4 AM calcium indicator dye.
- **PSB-1114 tetrasodium** and other P2Y2 agonists.
- Assay buffer (e.g., Hank's Balanced Salt Solution with 20 mM HEPES).
- 96-well or 384-well black, clear-bottom microplates.
- Fluorescence plate reader with automated injection capabilities.

Procedure:

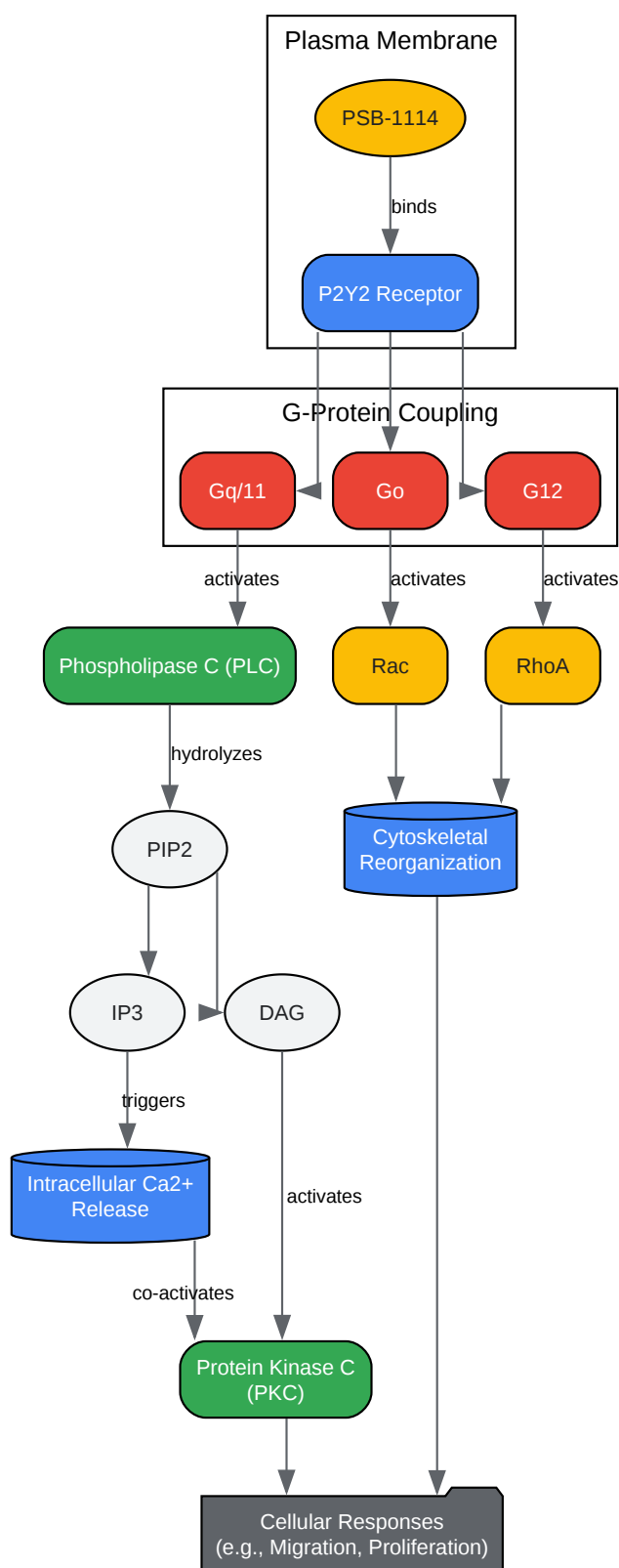
- Cell Culture: Culture HEK293T cells expressing the P2Y2 receptor in DMEM supplemented with 10% FBS until they reach approximately 80-90% confluency.
- Cell Plating: Seed the cells into black, clear-bottom microplates at an appropriate density and allow them to adhere overnight.
- Dye Loading:
 - Prepare a loading solution of Fluo-4 AM in assay buffer.
 - Remove the culture medium from the wells and wash with assay buffer.
 - Add the Fluo-4 AM loading solution to each well and incubate for 45-60 minutes at 37°C.
- Agonist Preparation: Prepare serial dilutions of PSB-1114 and other agonists in assay buffer at the desired concentrations.
- Fluorescence Measurement:

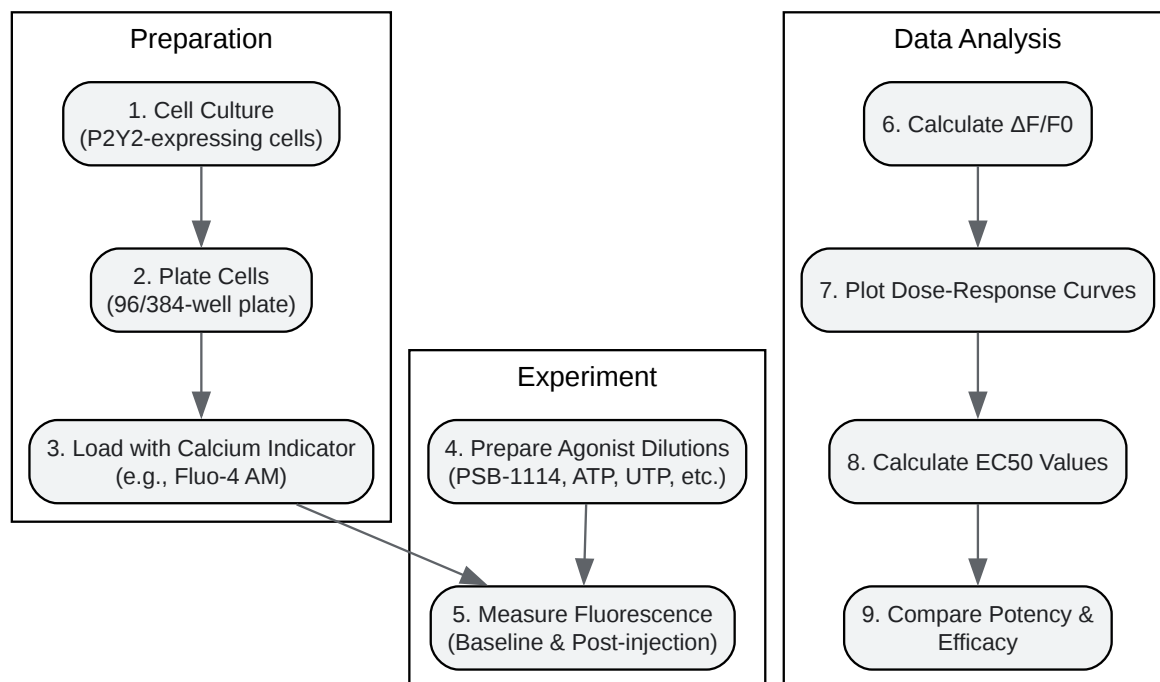
- Wash the cells with assay buffer to remove excess dye.
- Place the plate in a fluorescence plate reader and measure the baseline fluorescence.
- Use the plate reader's automated injector to add the agonist solution to the wells.
- Immediately begin recording the fluorescence intensity over time.
- Data Analysis:
 - Determine the peak fluorescence intensity for each well after agonist addition.
 - Subtract the baseline fluorescence from the peak fluorescence to get the change in fluorescence.
 - Plot the change in fluorescence against the agonist concentration and fit the data to a dose-response curve to determine the EC50 value.

Signaling Pathways and Experimental Workflows

P2Y2 Receptor Signaling Pathway

Activation of the P2Y2 receptor by an agonist such as PSB-1114 initiates a cascade of intracellular signaling events. The receptor primarily couples to Gq/11, Go, and G12 G-proteins, leading to diverse cellular responses including calcium mobilization, cytoskeletal reorganization, and changes in gene expression.





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References

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